

# Myristoyl Pentapeptide-17 Acetate: A Comparative Guide for Researchers

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## Compound of Interest

Compound Name: Myristoyl Pentapeptide-17 Acetate

Cat. No.: B8089289

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **Myristoyl Pentapeptide-17 Acetate's** performance with alternative eyelash enhancing compounds, supported by available experimental data. This document summarizes quantitative findings, details experimental methodologies where available, and visualizes key pathways and workflows to facilitate a deeper understanding of this popular cosmetic peptide.

Myristoyl Pentapeptide-17 is a synthetic peptide that has gained significant attention in the cosmetics industry for its ability to enhance the appearance of eyelashes. It is a five-amino acid peptide (Lys-Leu-Ala-Lys-Lys) attached to myristic acid, an oil-soluble fatty acid that is thought to improve the bioavailability of the peptide.[1] Its primary mechanism of action is reported to be the stimulation of keratin gene expression, the core structural protein of hair.[1][2][3][4][5][6]

## Performance and Efficacy: Quantitative Analysis

Clinical studies on formulations containing Myristoyl Pentapeptide-17, often in combination with Myristoyl Hexapeptide-16, have demonstrated notable improvements in eyelash appearance.

One open-label, single-center study involving a polygrowth factor serum containing both Myristoyl Pentapeptide-17 and Myristoyl Hexapeptide-16 reported the following improvements after 90 days of nightly application:[7]

Parameter	Percentage Improvement (Mean)
Length	10.52%
Volume	9.3%
Thickness	35%
Luster	11.43%
Curl	50.83%

Another clinical trial on a peptide and glycosaminoglycan-based eyelash enhancer reported the following results after 12 weeks:[2][8]

Parameter	Percentage Improvement (Mean)
Length	8.3%
Number	5%
Width	10.1%
Volume	14.1%
Arc	13.4%
Angle	28.3%

It is important to note that these studies were conducted on formulations containing multiple ingredients, and the specific contribution of **Myristoyl Pentapeptide-17 Acetate** alone is not definitively isolated.

## Comparison with Alternatives: Prostaglandin Analogues

The primary alternatives to peptide-based eyelash enhancers are prostaglandin analogues, such as Bimatoprost, which was originally developed for the treatment of glaucoma.[9][10] The mechanisms of action and side effect profiles of these two classes of compounds differ significantly.

Feature	Myristoyl Pentapeptide-17	Prostaglandin Analogues (e.g., Bimatoprost)
Mechanism of Action	Stimulates keratin gene expression. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>	Extend the anagen (growth) phase of the hair cycle. <a href="#">[9]</a>
Reported Efficacy	Moderate improvements in length, thickness, and volume. <a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[8]</a>	Significant increases in eyelash length, thickness, and darkness. <a href="#">[9]</a> <a href="#">[11]</a> <a href="#">[12]</a> <a href="#">[13]</a>
Side Effect Profile	Generally well-tolerated with minimal reported side effects.	Higher incidence of side effects including eye irritation, conjunctival hyperemia, skin hyperpigmentation, and potential for permanent iris color change. <a href="#">[9]</a>
Regulatory Status	Generally considered a cosmetic ingredient.	Often classified as a drug, with some formulations available only by prescription.

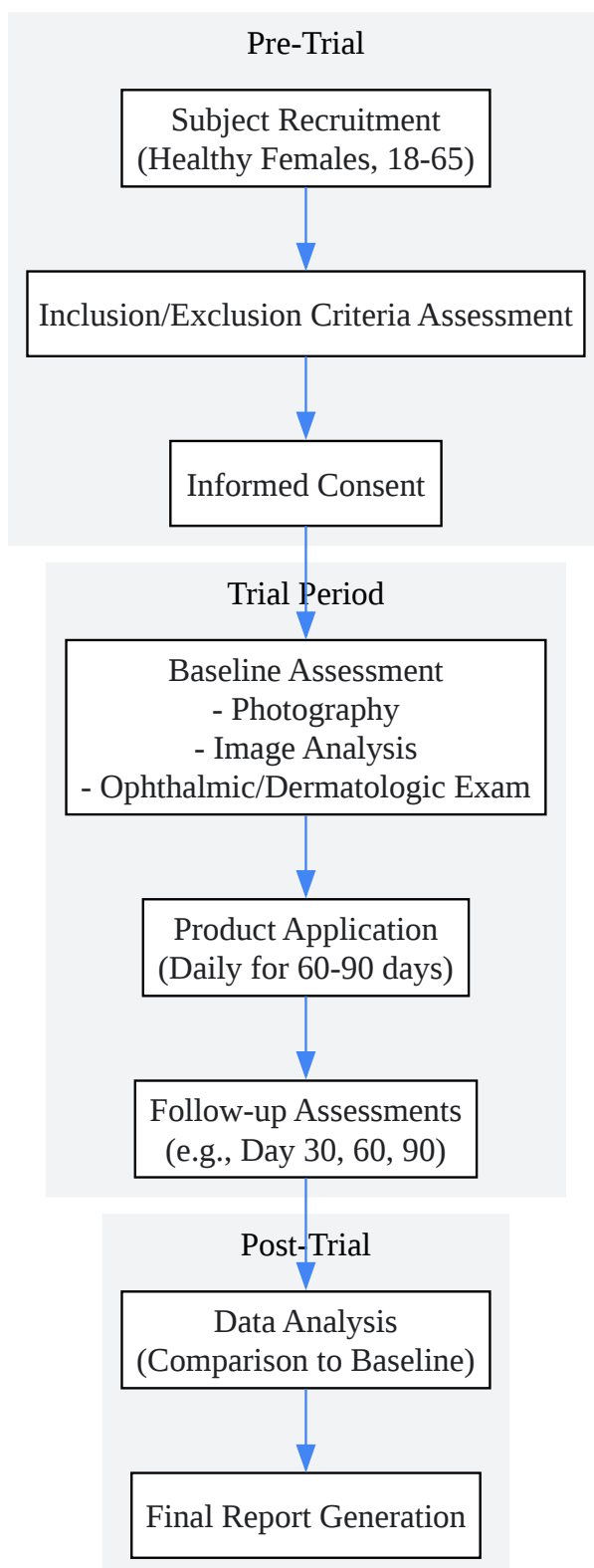
## Experimental Protocols

While detailed, reproducible protocols from the primary clinical trials are not publicly available, a general methodology for evaluating the efficacy of eyelash growth serums can be outlined based on the available literature.[\[7\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

A representative experimental workflow for a clinical trial on an eyelash growth serum would typically involve:

- Subject Recruitment: Healthy female volunteers aged 18-65 with a desire to improve eyelash appearance.
- Baseline Assessment:
  - Standardized digital photography of the eyelashes.
  - Image analysis to quantify baseline eyelash length, thickness, volume, and other relevant parameters.

- Ophthalmological and dermatological examinations to ensure no pre-existing conditions that could interfere with the study.
- Product Application: Subjects are instructed to apply the serum to the base of the upper eyelashes once or twice daily for a specified period (e.g., 60 or 90 days).
- Follow-up Assessments: Assessments are typically conducted at regular intervals (e.g., day 30, 60, and 90) and include:
  - Repeated digital photography and image analysis.
  - Ophthalmological and dermatological examinations to monitor for any adverse events.
  - Subject satisfaction questionnaires.
- Data Analysis: Statistical analysis is performed to compare the changes in eyelash parameters from baseline to the follow-up time points.



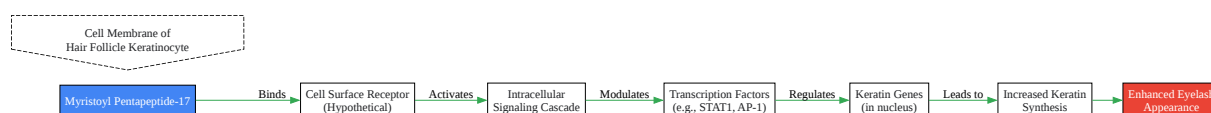
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Caption: A generalized workflow for a clinical trial evaluating an eyelash growth serum.

## Signaling Pathways

The precise signaling pathway through which Myristoyl Pentapeptide-17 upregulates keratin gene expression is not yet fully elucidated in publicly available research. However, based on its stated mechanism of action, a hypothetical pathway can be proposed. The myristoyl group likely enhances the peptide's penetration through the stratum corneum to reach the hair follicle. Once at the hair follicle, the pentapeptide may interact with cellular receptors that activate intracellular signaling cascades, leading to the modulation of transcription factors that control the expression of specific keratin genes.

Keratin gene expression is a complex process regulated by various transcription factors and signaling pathways.[5][17] For instance, the expression of Keratin 17 (K17), a keratin associated with the hair follicle, is known to be influenced by pathways involving STAT1 and can impact cell cycle progression.[18][19] Further research is needed to determine if Myristoyl Pentapeptide-17 directly or indirectly influences these or other known pathways regulating keratin synthesis in the hair follicle.



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Caption: A hypothetical signaling pathway for Myristoyl Pentapeptide-17's effect on keratin synthesis.

## Conclusion

**Myristoyl Pentapeptide-17 Acetate**, particularly when combined with other peptides like Myristoyl Hexapeptide-16, demonstrates a positive effect on enhancing the appearance of eyelashes with a favorable safety profile. Its mechanism of stimulating keratin gene expression offers a different approach compared to the more potent but side-effect-prone prostaglandin

analogues. For researchers and drug development professionals, the key areas for future investigation include elucidating the specific signaling pathways involved, conducting direct head-to-head comparative clinical trials with standardized protocols, and performing in-vitro studies to further understand its molecular interactions within the hair follicle. Such research will provide a more definitive understanding of its efficacy and potential for further development.

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